

Introduction: The Significance of an Isomeric Impurity

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Compound of Interest

Compound Name: *Delta-3-Cefaclor*
CAS No.: 152575-13-8
Cat. No.: B601259

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In the landscape of pharmaceutical manufacturing and quality control, the purity of an active pharmaceutical ingredient (API) is paramount. Cefaclor, an antibiotic, is widely prescribed for various bacterial infections.^{[1][2]} However, its chemical stability is a critical concern, as it can degrade into several products. **Delta-3-Cefaclor** (Δ^3 -Cefaclor) stands out not as a product of chemical breakdown in the traditional sense, but as a thermodynamically more stable, inactive isomer. The presence of this impurity in starting materials, intermediates, and finished products is a key indicator of product quality and stability.

This technical guide offers a comprehensive examination of the chemical and physical properties of **Delta-3-Cefaclor**. Tailored for researchers, analysts, and regulatory professionals, this document delves into the molecule's structure, formation pathways, physicochemical characteristics, and the analytical methodologies used for its detection. Understanding these properties is crucial for developing robust formulations and ensuring the safety and efficacy of Cefaclor-based therapeutics.

Chemical Identity and Formation Pathway

Delta-3-Cefaclor is structurally very similar to its parent compound, Cefaclor. The key difference lies in the position of the double bond within the dihydropyrimidin-2(1H)-one ring. In Cefaclor, the double bond is at the Delta-2 position, whereas in the impurity, it has migrated to the more stable Delta-3 position.^[3] This isomerization occurs particularly in the solid state and in aqueous suspensions.^{[3][4]}

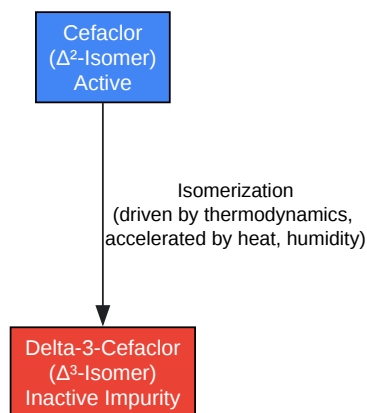
Molecular Structure and Identification

The fundamental chemical attributes of **Delta-3-Cefaclor** are summarized below.

Property	Value	Source(s)
Chemical Name	(2R,6R,7R)- and (2S,6R,7R)-7-[[[(2R)-2-Amino-2-phenylacetyl]amino]-3-chloro-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-3-ene-2-carboxylic acid	[5][6]
Synonyms	Cefaclor Impurity D (EP), Δ^3 -Cefaclor, Cefaclor Delta-3-Isomer	[7][8][9]
CAS Number	152575-13-8	[5][8]
Molecular Formula	C ₁₅ H ₁₄ ClN ₃ O ₄ S	[5][10]
Molecular Weight	367.81 g/mol	[8][11]

Mechanism of Formation: Isomerization

The conversion of Cefaclor to **Delta-3-Cefaclor** is an isomerization reaction. This process does not involve the loss or gain of atoms but rather a rearrangement of the cephem ring structure. This shift is a critical degradation pathway because **Delta-3-Cefaclor** is microbiologically inactive. The presence of this isomer in a product is a sign of degradation. The degradation process follows first-order kinetics and is influenced by environmental factors such as temperature and humidity.^{[1][12]}

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Caption: Isomerization pathway from active Cefaclor to inactive **Delta-3-Cefaclor**.

Physicochemical Properties

The physical and spectroscopic properties of **Delta-3-Cefaclor** are essential for its detection and characterization. As a pharmaceutical primary stand

Solubility and Physical State

While specific solubility data for **Delta-3-Cefaclor** is not extensively published, its properties can be inferred from the parent compound, Cefaclor. Cefaclor is freely soluble in water but freely soluble in methanol and ethanol.[2] This suggests that similar solvent systems would be effective for analytical preparations of **Delta-3-Cefaclor**.

Property	Description	Source(s)
Physical Form	Solid, crystalline powder	[2]
Storage Temperature	-20°C for reference standards to ensure long-term stability	[6]
pH (Cefaclor Suspension)	Between 3.0 and 4.5 for a 25 mg/mL aqueous suspension of Cefaclor	[9]

Spectroscopic and Chromatographic Profile

Spectroscopic and chromatographic techniques are the cornerstones of identifying and quantifying **Delta-3-Cefaclor**. High-Performance Liquid Chromatography (HPLC) is the most common and pharmacopoeia-endorsed method.

- UV-Vis Spectroscopy: Both Cefaclor and **Delta-3-Cefaclor** absorb UV light, with a maximum absorbance (λ_{max}) typically around 265 nm, which is consistent across both isomers.[1][13][14]
- Chromatography (HPLC): In reversed-phase HPLC, **Delta-3-Cefaclor** generally has a slightly different retention time than Cefaclor, allowing for their separation. In USP methods, the resolution between the two peaks is a critical system suitability requirement.[9]

Analytical Characterization and Protocols

The quantification of **Delta-3-Cefaclor** is mandated by major pharmacopoeias, including the United States Pharmacopeia (USP) and the European Pharmacopeia (Ph. Eur.). The methods described are designed to be stability-indicating, meaning they can separate the API from its degradation products.

Causality in Method Selection: Why HPLC?

The choice of reversed-phase HPLC is based on several key factors:

- Specificity: It can effectively separate the highly similar structures of Cefaclor and its Delta-3 isomer, which is crucial for accurate quantification.

- Sensitivity: UV detection provides the necessary sensitivity to measure impurity levels that are typically present in low percentages (e.g., not more than 0.1% in formulations).^[13]
- Robustness: The method is well-established and validated, providing reliable and reproducible results, which is a cornerstone of a self-validating system.

Experimental Protocol: HPLC Quantification of Delta-3-Cefaclor

This protocol is a representative example based on principles outlined in the USP monograph for Cefaclor.^[9]

Objective: To separate and quantify **Delta-3-Cefaclor** in a Cefaclor sample.

Materials:

- USP Cefaclor Reference Standard (RS)
- USP Cefaclor, Delta-3 Isomer RS
- Acetonitrile (HPLC Grade)
- Monobasic Sodium Phosphate
- Phosphoric Acid
- Water (HPLC Grade)

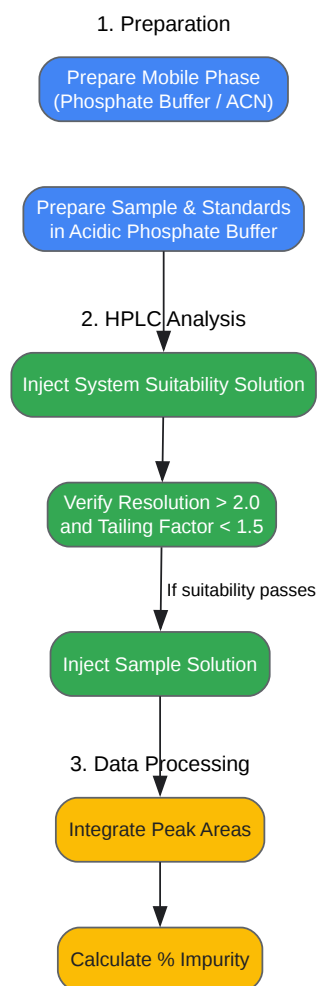
Instrumentation:

- HPLC system with a UV detector
- Column: L1 packing (e.g., C18), 4.6-mm × 25-cm, 5-μm particle size

Procedure:

- Mobile Phase Preparation:
 - Solution A: Prepare a solution of monobasic sodium phosphate (e.g., 6.9 g/L) in water and adjust the pH to 4.0 with phosphoric acid.
 - Solution B: Prepare a mixture of Solution A and acetonitrile (e.g., 550:450 v/v).
 - The mobile phase uses a gradient or isocratic mixture of Solution A and Solution B, as specified by the monograph.
- Standard and Sample Preparation:
 - Solvent: Prepare a solution of monobasic sodium phosphate (e.g., 2.4 g/L) in water and adjust the pH to 2.5 with phosphoric acid.
 - System Suitability Solution: Dissolve accurately weighed quantities of USP Cefaclor RS and USP Cefaclor, Delta-3 Isomer RS in the Solvent to obtain concentrations of 100 μg/mL of each.
 - Test Solution: Accurately weigh about 50 mg of the Cefaclor sample, transfer to a 10-mL volumetric flask, and dilute to volume with the Solvent.
- Chromatographic Conditions:
 - Detector Wavelength: 220 nm or 265 nm^[9]
 - Flow Rate: Approximately 1.0 to 1.5 mL/min
 - Injection Volume: 20 μL
- System Suitability:

- Inject the System Suitability Solution.
- The resolution (R) between the **Delta-3-Cefaclor** peak and the Cefaclor peak must be not less than 2.0.
- The tailing factor for the Cefaclor peak should not be more than 1.5.
- Analysis and Calculation:
 - Inject the Test Solution and record the chromatogram.
 - Identify the peaks corresponding to Cefaclor and **Delta-3-Cefaclor** based on their retention times relative to the standards.
 - Calculate the percentage of **Delta-3-Cefaclor** and other impurities based on their peak area responses relative to the Cefaclor peak area.



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Caption: Workflow for the HPLC analysis of **Delta-3-Cefaclor**.

Conclusion

Delta-3-Cefaclor is a critical process-related impurity and degradation product of Cefaclor. As a non-active isomer, its formation directly impacts the product quality. A thorough understanding of its chemical and physical properties, particularly its formation via isomerization and its chromatographic behavior, is essential for ensuring product quality. The implementation of robust, validated analytical methods, such as the HPLC protocol outlined herein, is fundamental to controlling the levels of **Delta-3-Cefaclor** in formulations to meet the stringent quality, safety, and efficacy standards required by regulatory agencies worldwide.

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